In-Depth Technical Guide to Dodecanedihydrazide (CAS: 4080-98-2)

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Compound of Interest

Compound Name:	*Dodecanedihydrazide*
CAS No.:	*4080-98-2*
Cat. No.:	*B1346009*

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Introduction

Dodecanedihydrazide (DDH), systematically known as Dodecanedioic acid dihydrazide, is a difunctional organic compound with the CAS number 4080-98-2. Its structure features a twelve-carbon aliphatic chain capped at both ends by reactive hydrazide functional groups (-$CONHNH_2$). This unique combination of a long, hydrophobic hydrocarbon backbone and two highly reactive, hydrophilic end groups imparts a versatile chemical character to the molecule. DDH is primarily recognized for its role as a latent curing agent in epoxy resin formulations, particularly for powder coatings and adhesives.[1][2] Its latency allows it to be mixed with epoxy resins at ambient temperatures with a long pot life, with the curing reaction initiating only upon thermal activation.[1] Beyond its primary application in polymer chemistry, the reactive nature of the hydrazide groups makes it a valuable building block in the synthesis of more complex molecules and functional materials.

Physicochemical Properties

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Dodecanedihydrazide is a white to off-white crystalline solid or powder at room temperature. The long aliphatic chain contributes to its relatively high melting point and influences its solubility characteristics.

Property	Value	Source(s)
CAS Number	4080-98-2	
Molecular Formula	$C_{12}H_{26}N_4O_2$	[3]
Molecular Weight	258.36 g/mol	[3]
Melting Point	~190 °C	[3]
Boiling Point (Predicted)	519.3 ± 23.0 °C	
Density (Predicted)	1.050 ± 0.06 g/cm³	
pKa (Predicted)	12.98 ± 0.35	
Appearance	White to off-white crystalline solid/powder	
Solubility	Soluble in polar solvents, less soluble in non-polar solvents.	

Note: Predicted values are computationally derived and should be used as an estimation.

Synthesis of **Dodecanedihydrazide**

The most common laboratory and industrial synthesis of **Dodecanedihydrazide** involves the reaction of a dodecanedioic acid derivative with hydrazine hydrate. The use of the diacid chloride is often preferred to the diacid itself to achieve higher purity and yield.

Synthesis Pathway

The overall synthesis can be represented as a two-step process when starting from dodecanedioic acid. The first step is the conversion of the dicarboxylic acid to its more reactive diacyl chloride, typically using a chlorinating agent like thionyl chloride. The second step is the nucleophilic acyl substitution reaction of the diacyl chloride with hydrazine hydrate.

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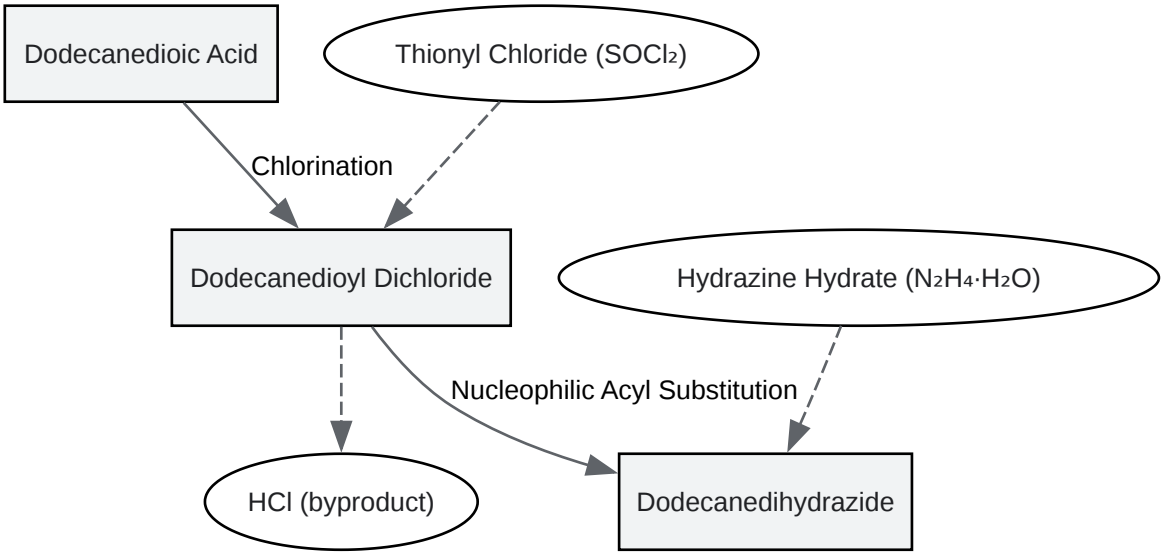

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Figure 1: Synthesis Pathway of **Dodecanedihydrazide**.

Experimental Protocol: Synthesis from Dodecanedioic Acid and Hydrazine Hydrate

This protocol describes a representative lab-scale synthesis.

Materials:

- Dodecanedioic acid
- Thionyl chloride ($SOCl_2$)
- Hydrazine hydrate (80% solution)
- Toluene (anhydrous)
- Ethanol
- Deionized water

Procedure:

- Preparation of Dodecanedioyl Dichloride:

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- In a round-bottom flask equipped with a reflux condenser and a gas outlet to neutralize HCl, suspend dodecanedioic acid in an excess of thionyl chloride (e.g., 2.5 equivalents).
- Add a catalytic amount of N,N-dimethylformamide (DMF).
- Heat the mixture to reflux (approximately 80°C) and maintain for 2-4 hours, or until the evolution of HCl gas ceases and the solution becomes clear.
- Remove the excess thionyl chloride by distillation under reduced pressure. The crude dodecanedioyl dichloride is obtained as an oily residue.

- Formation of **Dodecanedihydrazide**:
  - Dissolve the crude dodecanedioyl dichloride in anhydrous toluene.
  - In a separate flask, prepare a solution of hydrazine hydrate (approximately 4-5 equivalents) in ethanol.
  - Slowly add the dodecanedioyl dichloride solution to the hydrazine hydrate solution under vigorous stirring, while maintaining the temperature below 30°C using an ice bath. A white precipitate will form immediately.
  - After the addition is complete, continue stirring at room temperature for an additional 1-2 hours to ensure the reaction goes to completion.
- Purification:
  - Filter the white precipitate of **Dodecanedihydrazide**.
  - Wash the crude product sequentially with deionized water to remove unreacted hydrazine hydrate and hydrazine hydrochloride, followed by a wash with cold ethanol.
  - Recrystallize the crude product from a suitable solvent, such as a water/ethanol mixture, to obtain pure **Dodecanedihydrazide**.
  - Dry the purified crystals under vacuum at 60-80°C.

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Characterization: The final product should be characterized by determining its melting point and using spectroscopic methods such as FT-IR and NMR to confirm its structure and purity.

Application as an Epoxy Curing Agent

Dodecanedihydrazide serves as a latent hardener for epoxy resins. Its solid nature and high melting point prevent it from reacting with the epoxy resin at room temperature. Upon heating, DDH melts and the nucleophilic nitrogen atoms of the hydrazide groups react with the electrophilic carbon atoms of the epoxy rings, leading to cross-linking and the formation of a durable thermoset polymer.

Curing Mechanism

The curing reaction proceeds via a nucleophilic ring-opening mechanism. Each of the four active hydrogens on the two hydrazide groups can react with an epoxy group.

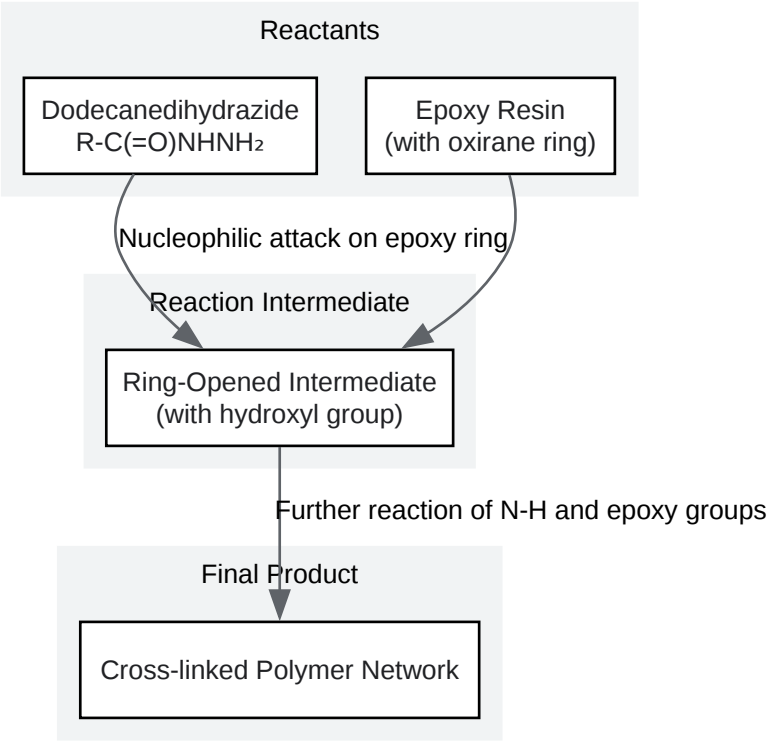

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Figure 2: Epoxy Curing Mechanism with **Dodecanedihydrazide**.

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Experimental Protocol: Curing of a Bisphenol A Epoxy Resin

This protocol provides a general procedure for curing a standard diglycidyl ether of bisphenol A (DGEBA) epoxy resin with **Dodecanedihydrazide**.

Materials:

- Diglycidyl ether of bisphenol A (DGEBA) based epoxy resin
- **Dodecanedihydrazide** (DDH), finely ground
- Accelerator (optional, e.g., a tertiary amine or an imidazole derivative)
- Mold release agent
- Molds for specimen preparation

Procedure:

- Formulation:
  - The stoichiometric ratio of DDH to epoxy resin is crucial for optimal properties. The hydrazide equivalent weight (HEW) of DDH is its molecular weight divided by the number of active hydrogens (4), which is approximately 64.6 g/eq.
  - Calculate the required amount of DDH based on the epoxy equivalent weight (EEW) of the DGEBA resin. For a 1:1 stoichiometric ratio of active hydrogens to epoxy groups:
    - Parts of DDH per hundred parts of resin (phr) = (HEW / EEW) * 100
  - For example, if the EEW of the epoxy resin is 180 g/eq, the phr of DDH would be approximately 35.9.
- Mixing:
  - Preheat the epoxy resin to a temperature that lowers its viscosity for easier mixing (e.g., 60-80°C).

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- Add the finely ground DDH powder to the heated epoxy resin.
- Mix thoroughly until a homogeneous dispersion is achieved. If an accelerator is used, it can be added at this stage.
- Degas the mixture in a vacuum oven to remove any entrapped air bubbles.

- Curing:
  - Apply a mold release agent to the molds.
  - Pour the degassed mixture into the preheated molds.
  - Place the molds in a programmable oven for curing. A typical curing cycle involves:
    - An initial lower temperature stage (e.g., 120-140°C for 30-60 minutes) to allow the DDH to melt and start reacting.
    - A higher temperature stage (e.g., 160-180°C for 1-2 hours) for the main curing reaction.
    - A post-curing step at a higher temperature (e.g., 180-200°C for 1-2 hours) can be employed to ensure complete cross-linking and enhance the glass transition temperature (Tg).
  - Allow the molds to cool down slowly to room temperature to avoid thermal stresses.
- Demolding and Characterization:
  - Once cooled, demold the cured epoxy specimens.
  - The cured specimens can then be subjected to mechanical and thermal analysis.

Thermal Analysis

Thermal analysis techniques such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are essential for characterizing **Dodecanedihydrazide** and the resulting cured epoxy resins.

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- TGA of DDH would show its thermal stability and decomposition profile. For the cured epoxy, TGA can determine the onset of thermal degradation and the char yield.

- DSC is used to determine the melting point of DDH and to study the curing kinetics of the epoxy-DDH system by measuring the heat of reaction. For the cured material, DSC is used to determine the glass transition temperature (Tg), which is a critical indicator of the extent of cure and the material's service temperature.

Characterization of Cured Epoxy Resin

A systematic workflow is necessary to evaluate the performance of the DDH-cured epoxy resin.

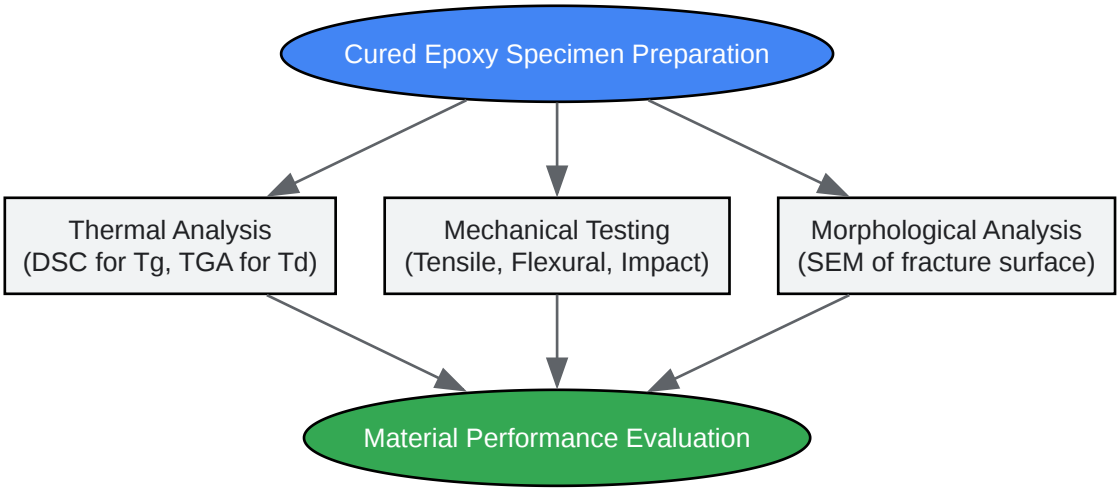

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Figure 3: Experimental Workflow for Cured Epoxy Characterization.

Standard Test Methods

The characterization of the cured epoxy resin should be performed according to established standards to ensure comparability of data.

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Property	ASTM Standard	Description
Glass Transition Temperature (Tg)	ASTM E1356	Determined by Differential Scanning Calorimetry (DSC).
Thermal Decomposition (Td)	ASTM E1131	Determined by Thermogravimetric Analysis (TGA).
Tensile Properties	ASTM D638	Measures tensile strength, modulus, and elongation at break.
Flexural Properties	ASTM D790	Measures flexural strength and modulus.
Impact Strength	ASTM D256	Measures the energy absorbed during fracture (Izod or Charpy).
Hardness	ASTM D2240	Measures Shore D hardness.

Safety and Handling

Dodecanedihydrazide should be handled in accordance with its Safety Data Sheet (SDS). It is important to avoid inhalation of dust and contact with skin and eyes. Use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work in a well-ventilated area or under a fume hood.

Conclusion

Dodecanedihydrazide is a versatile and highly effective latent curing agent for epoxy resins, offering a favorable combination of long pot life at ambient temperatures and rapid curing at elevated temperatures. Its difunctional nature and the reactivity of its hydrazide groups also present opportunities for its use as a monomer or cross-linker in the synthesis of other polymers and functional materials. A thorough understanding of its physicochemical properties, synthesis, and reaction mechanisms is crucial for its effective application in research and development.

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